

In-Depth Technical Guide to the Physical Properties of Lithium Aluminum Deuteride Powder

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Compound of Interest

Compound Name: *Lithium aluminum deuteride*

Cat. No.: *B032165*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical properties of **lithium aluminum deuteride** (LiAlD_4) powder, a crucial reducing agent in organic synthesis, particularly for the introduction of deuterium isotopes. The information is presented to facilitate its use in research and development, with a strong emphasis on safety and proper handling protocols due to its reactive nature.

Core Physical Properties

Lithium aluminum deuteride is typically a white to gray or sometimes yellowish, odorless powder.^{[1][2]} It is a powerful reducing agent, analogous to lithium aluminum hydride (LiAlH_4), but with the distinct advantage of enabling isotopic labeling.

Quantitative Data Summary

The following table summarizes the key quantitative physical properties of **lithium aluminum deuteride** powder.

Property	Value	Notes
Molecular Formula	LiAlD ₄	
Molecular Weight	41.98 g/mol	[3]
Appearance	White to gray or yellowish powder	[1][2]
Melting Point	125 °C (decomposes)	Decomposes above 175 °C to form lithium deuteride, aluminum, and deuterium gas. [2][4]
Density	0.716 - 0.736 g/cm ³	[1]
Solubility	Soluble in diethyl ether, tetrahydrofuran (THF), and dimethoxyethane. Slightly soluble in dibutyl ether. Insoluble in hydrocarbons.	[2] Reacts violently with water. [1][2]
Stability	Stable under normal temperature and pressure in a dry, inert atmosphere.[1] Highly reactive with water and moist air.[1][2] Can ignite spontaneously in air.	Must be stored under an inert gas (e.g., argon or nitrogen).[1]

Experimental Protocols

Given the pyrophoric and water-reactive nature of **lithium aluminum deuteride**, all experimental procedures must be conducted with rigorous adherence to safety protocols, including the use of personal protective equipment (flame-resistant lab coat, safety glasses, and appropriate gloves) and handling within an inert atmosphere (glovebox or fume hood with an inert gas flow).

Determination of Melting Point (Capillary Method)

Objective: To determine the melting point of LiAlD₄ powder.

Methodology:

- **Sample Preparation:** Inside a glovebox with an inert atmosphere (e.g., argon), finely grind a small amount of LiAlD_4 powder using a mortar and pestle.
- **Capillary Tube Loading:** Pack the powdered sample into a capillary tube to a height of 2-3 mm. Tap the tube gently to ensure tight packing.
- **Sealing:** Seal the open end of the capillary tube using a flame. This must be done carefully to avoid heating the sample.
- **Apparatus Setup:** Place the sealed capillary tube into a calibrated melting point apparatus.
- **Heating:** Heat the sample rapidly to about 10-15 °C below the expected melting point of 125 °C.
- **Observation:** Decrease the heating rate to 1-2 °C per minute and carefully observe the sample.
- **Data Recording:** Record the temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes liquid. This range represents the melting point. Due to its decomposition, a sharp melting point may not be observed, and the temperature of decomposition should be noted.

Determination of Bulk Density (Graduated Cylinder Method)

Objective: To determine the bulk density of LiAlD_4 powder.

Methodology:

- **Inert Atmosphere:** Conduct all steps within a glovebox.
- **Sample Weighing:** Accurately weigh a known mass (e.g., 5-10 g) of LiAlD_4 powder.
- **Volume Measurement:** Carefully transfer the weighed powder into a dry, pre-weighed graduated cylinder. Avoid tapping or compacting the powder.

- Volume Reading: Read the volume of the powder from the graduated cylinder markings.
- Calculation: Calculate the bulk density using the formula: Bulk Density = Mass of Powder / Volume of Powder

Qualitative Solubility Test

Objective: To qualitatively assess the solubility of LiAlD_4 in various organic solvents.

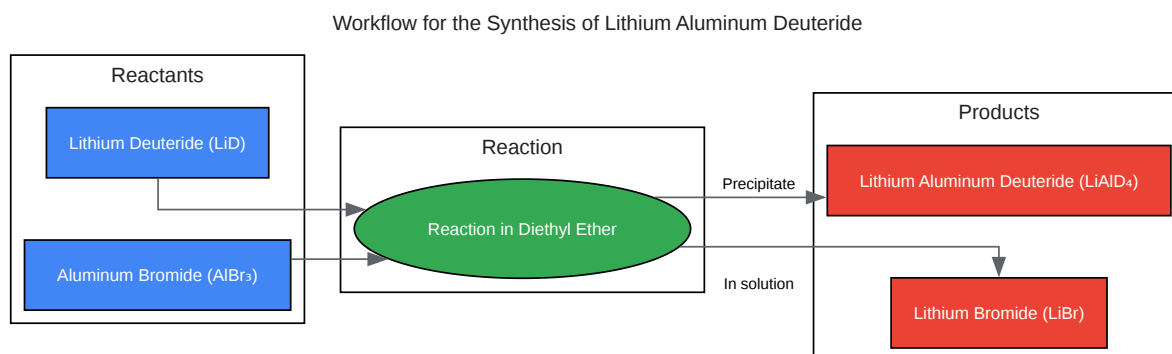
Methodology:

- Inert Atmosphere: Perform all additions and observations in a glovebox.
- Sample Preparation: Place a small, accurately weighed amount of LiAlD_4 (e.g., 10-20 mg) into several dry test tubes.
- Solvent Addition: To each test tube, add a small volume (e.g., 1 mL) of a different anhydrous solvent (e.g., diethyl ether, THF, hexane).
- Observation: Gently agitate the tubes and observe if the solid dissolves. Note any signs of reaction, such as gas evolution or temperature change. Record the solubility as soluble, slightly soluble, or insoluble.

Visualizations

Synthesis of Lithium Aluminum Deuteride

The following diagram illustrates a typical laboratory synthesis route for **lithium aluminum deuteride** from lithium deuteride and aluminum bromide.

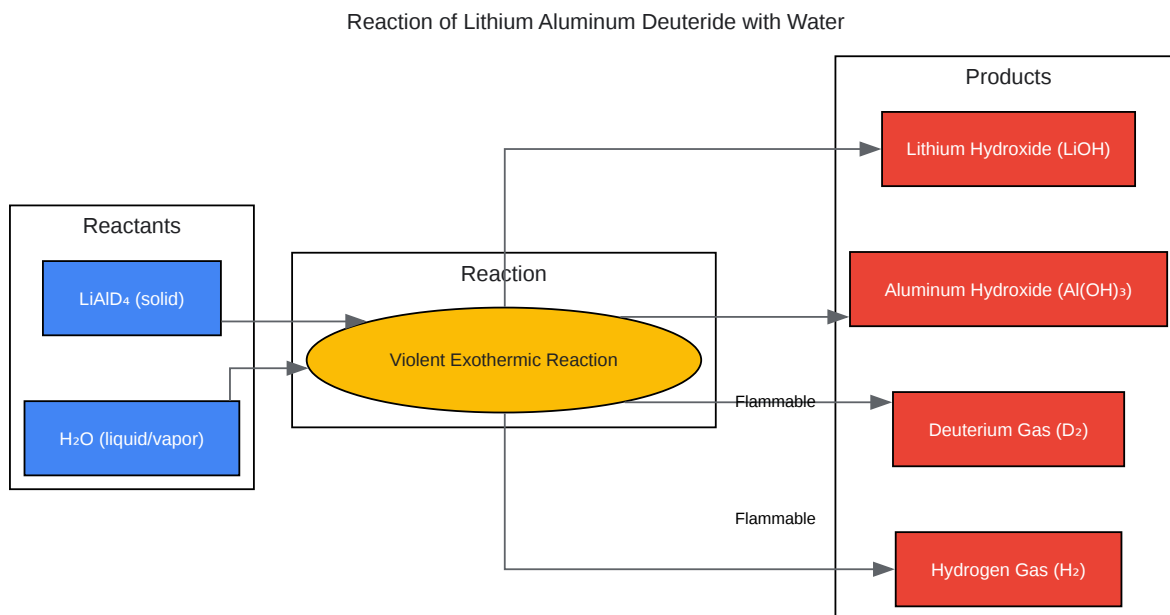


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Caption: A simplified workflow for the synthesis of LiAlD_4 .

Reaction with Water

This diagram illustrates the highly exothermic and hazardous reaction of **lithium aluminum deuteride** with water.



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Caption: The hazardous reaction of LiAlD₄ with water.

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References

- 1. researchgate.net [researchgate.net]
- 2. The thermal decomposition of lithium aluminium hydride | Semantic Scholar [semanticscholar.org]
- 3. researchgate.net [researchgate.net]

- 4. cores.research.asu.edu [cores.research.asu.edu]
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